

# "Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate" chemical properties

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## Compound of Interest

Compound Name: *Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate*

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## Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the chemical properties, potential synthesis, and theoretical biological significance of **Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate**. Due to the limited availability of direct experimental data for this specific compound, this document leverages information on structurally similar molecules and established chemical principles to offer a robust resource for researchers. This guide includes a summary of known and predicted chemical data, a proposed synthetic workflow, and an exploration of potential biological activities and signaling pathways.

## Chemical Properties

**Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate**, with the CAS number 77629-51-7, is a substituted ethyl nicotinate derivative.<sup>[1]</sup> While specific experimental data such as melting and boiling points are not readily available in the public domain, a compilation of its known and computationally predicted properties is presented below.

Table 1: Chemical Properties of **Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate**

Property	Value	Source
IUPAC Name	Ethyl 2,4-dihydroxy-5,6-dimethylpyridine-3-carboxylate	N/A
Synonyms	Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate	<a href="#">[1]</a>
CAS Number	77629-51-7	<a href="#">[1]</a>
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	211.21 g/mol	<a href="#">[1]</a>
Purity	≥96% (Commercially available)	<a href="#">[1]</a>
Storage	Room temperature, stored under nitrogen	<a href="#">[1]</a>
Topological Polar Surface Area (TPSA)	79.65 Å <sup>2</sup>	<a href="#">[1]</a>
logP (Predicted)	1.28634	<a href="#">[1]</a>
Hydrogen Bond Donors	2	<a href="#">[1]</a>
Hydrogen Bond Acceptors	5	<a href="#">[1]</a>
Rotatable Bonds	2	<a href="#">[1]</a>

For reference, the structurally similar compound, Ethyl 2,4-dihydroxy-6-methylnicotinate, has a reported melting point of 212 °C.

## Experimental Protocols: Proposed Synthesis

A specific, validated experimental protocol for the synthesis of **Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate** is not currently published. However, based on general synthetic methods for substituted ethyl nicotinates, a plausible synthetic route can be proposed. The Hantzsch pyridine synthesis, a well-established method for preparing dihydropyridine derivatives, which can then be oxidized to the corresponding pyridine, offers a viable approach.

Proposed Synthetic Pathway:

A potential synthesis could involve a multi-component reaction analogous to the Hantzsch synthesis, followed by an oxidation step. The key starting materials would be an ethyl acetoacetate derivative, an aldehyde, and an ammonia source.

General Experimental Protocol (Hypothetical):

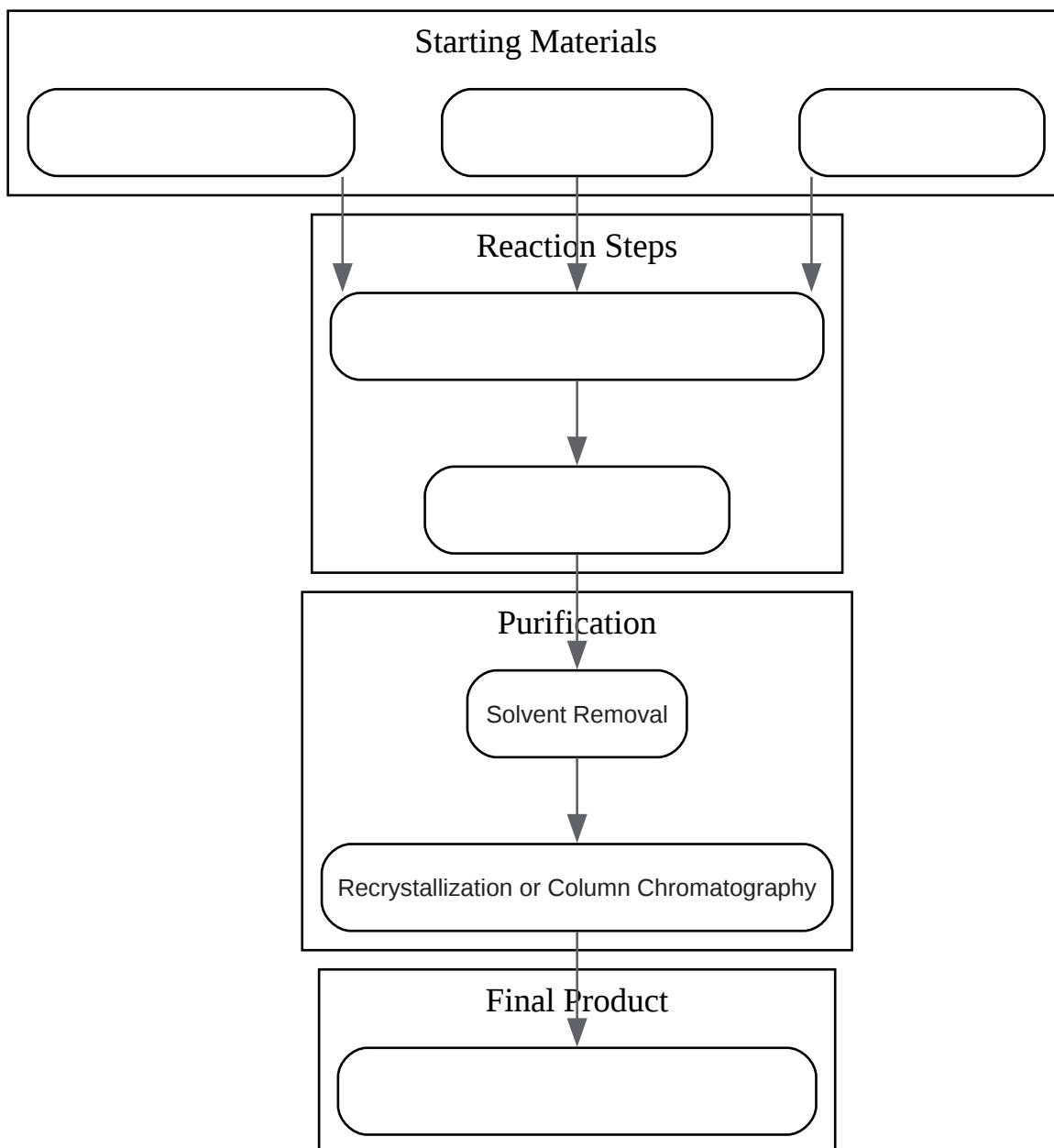
- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add a suitable  $\beta$ -ketoester (e.g., ethyl 2-methylacetoacetate), an  $\alpha,\beta$ -unsaturated carbonyl compound (e.g., 2-methyl-3-oxobutanal), and a source of ammonia (e.g., ammonium acetate) in an appropriate solvent such as ethanol.
- Condensation: Heat the reaction mixture to reflux for several hours to facilitate the initial condensation and cyclization to form the dihydropyridine intermediate.
- Oxidation: After the formation of the dihydropyridine, introduce an oxidizing agent (e.g., nitric acid or air) to aromatize the ring to the desired pyridine structure.
- Work-up and Purification: Cool the reaction mixture and remove the solvent under reduced pressure. The crude product can then be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to yield **Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate**.

Note: This is a generalized and hypothetical protocol. The specific choice of reagents, reaction conditions (temperature, time), and purification methods would require experimental optimization.

## Mandatory Visualizations

## Proposed Synthetic Workflow

The following diagram illustrates the logical steps for the proposed synthesis of **Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate**.



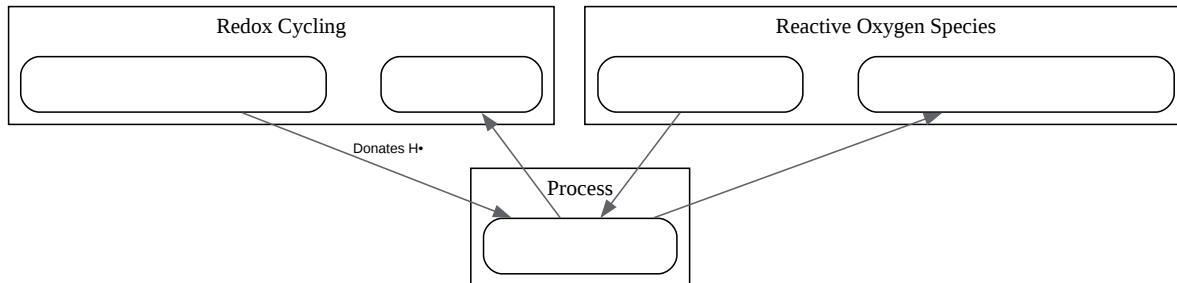
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Caption: Proposed synthetic workflow for **Ethyl 2,4-dihydroxy-5,6-dimethylNicotinate**.

## Potential Antioxidant Mechanism

Based on the known antioxidant properties of dihydropyridine derivatives, **Ethyl 2,4-dihydroxy-5,6-dimethylNicotinate** could potentially act as a free radical scavenger. The

dihydroxy-substituted pyridine ring can donate hydrogen atoms to neutralize reactive oxygen species (ROS).



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Caption: Potential free radical scavenging mechanism.

## Potential Biological Significance and Signaling Pathways

While no specific biological activity has been reported for **Ethyl 2,4-dihydroxy-5,6-dimethylnicotinate**, its structural features suggest potential pharmacological relevance. Nicotinic acid (niacin) and its derivatives are known to play crucial roles in various biological processes. Furthermore, the dihydropyridine scaffold is a well-known pharmacophore present in a number of approved drugs.

### Potential Areas of Biological Activity:

- **Antioxidant Properties:** Dihydropyridine derivatives are recognized for their ability to act as antioxidants by scavenging free radicals. The electron-rich dihydroxy-substituted pyridine ring in the target molecule could confer similar properties, potentially offering protection against oxidative stress-related cellular damage.

- Enzyme Inhibition: The nicotinamide moiety is a core component of the coenzymes NAD<sup>+</sup> and NADP<sup>+</sup>, which are essential for numerous enzymatic reactions. It is plausible that derivatives of nicotinic acid could interact with and modulate the activity of various enzymes.
- Cardiovascular Effects: Substituted dihydropyridines are famously used as L-type calcium channel blockers for the treatment of hypertension. While the specific substitution pattern of the target molecule will determine its activity, an interaction with ion channels remains a theoretical possibility.

#### Potential Signaling Pathways:

Given the potential antioxidant activity, **Ethyl 2,4-dihydroxy-5,6-dimethylNicotinate** could modulate signaling pathways sensitive to the cellular redox state. This includes:

- Nrf2-Keap1 Pathway: This pathway is a master regulator of the cellular antioxidant response. By reducing oxidative stress, the compound could indirectly influence the activation of Nrf2 and the subsequent expression of antioxidant enzymes.
- NF-κB Signaling: The activation of the transcription factor NF-κB is often triggered by oxidative stress and plays a key role in inflammation. An antioxidant effect could potentially lead to the downregulation of this pro-inflammatory pathway.

Further research, including in vitro and in vivo studies, is necessary to elucidate the specific biological activities and mechanisms of action of **Ethyl 2,4-dihydroxy-5,6-dimethylNicotinate**.

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## References

- 1. reddit.com [reddit.com]
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